

Synthesis and Characterization of 1-Pyrenesulfonic Acid Sodium Salt: A Technical Guide

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Compound of Interest

Compound Name: 1-Pyrenesulfonic acid sodium salt

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **1-pyrenesulfonic acid sodium salt**, a versatile fluorescent probe with applications in various scientific disciplines, including chemistry, materials science, and biomedical research.

Introduction

1-Pyrenesulfonic acid sodium salt is an organic compound derived from pyrene, a polycyclic aromatic hydrocarbon. Its defining feature is the presence of a sulfonate group, which imparts water solubility to the otherwise hydrophobic pyrene core. This amphiphilic nature, combined with the inherent fluorescence of the pyrene moiety, makes it a valuable tool for researchers. The compound is widely utilized as a fluorescent probe to investigate molecular interactions, such as those with proteins and micelles, and for the detection of various analytes.^[1]

Synthesis of 1-Pyrenesulfonic Acid Sodium Salt

The synthesis of **1-pyrenesulfonic acid sodium salt** is typically achieved through the electrophilic sulfonation of pyrene. The reaction involves the introduction of a sulfonic acid group onto the pyrene ring, followed by neutralization to form the sodium salt. While the synthesis of the tetrasulfonated derivative is also common, the monosulfonated product can be obtained by controlling the reaction conditions.^[2]

Experimental Protocol: Sulfonation of Pyrene

Materials:

- Pyrene
- Concentrated sulfuric acid (98%) or fuming sulfuric acid (oleum)
- Dichloroethane (or other suitable solvent)
- Sodium hydroxide (NaOH) or Sodium carbonate (Na₂CO₃)
- Ice
- Distilled water
- Ethanol (for recrystallization)

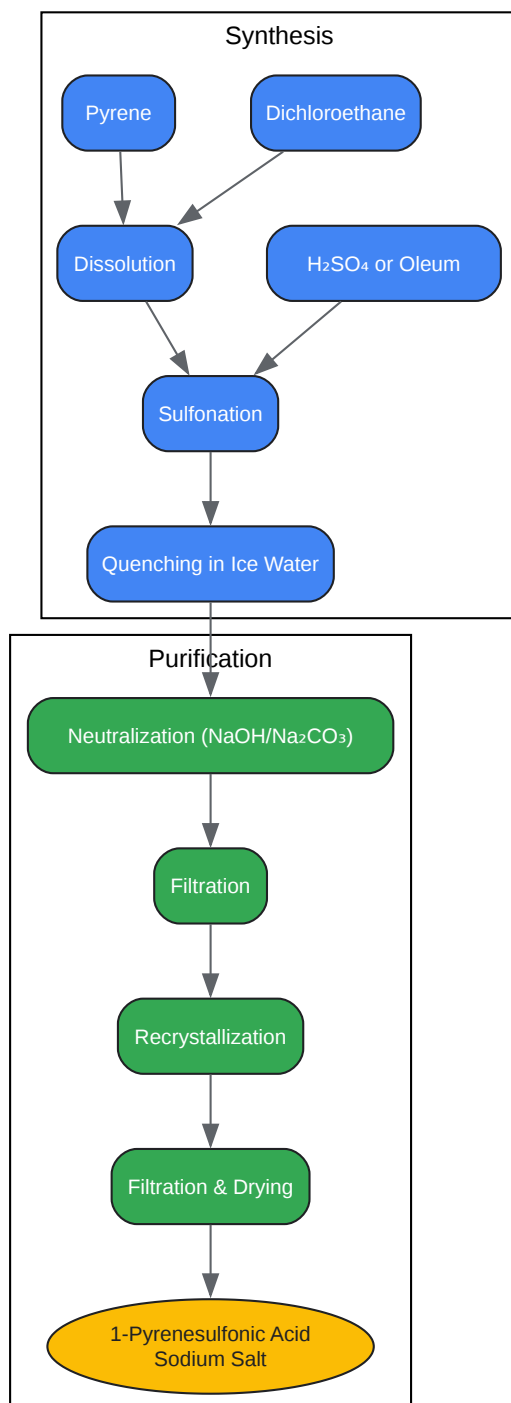
Procedure:

- **Dissolution:** Dissolve pyrene in a suitable solvent, such as dichloroethane, in a three-necked flask equipped with a stirrer and a dropping funnel. The mass ratio of pyrene to solvent can vary, for instance, a 1:4 to 1:6 ratio has been reported for similar reactions.^[3]
- **Sulfonation:** Cool the flask in an ice bath. Slowly add concentrated sulfuric acid or fuming sulfuric acid dropwise to the stirred solution. The reaction temperature should be maintained below 50°C.^[3] For monosulfonation, carefully controlling the stoichiometry of the sulfonating agent and the reaction time is crucial. The reaction can be monitored by techniques like thin-layer chromatography to determine the optimal endpoint.
- **Quenching:** After the desired reaction time, pour the reaction mixture into ice water to quench the reaction. This will precipitate the 1-pyrenesulfonic acid.
- **Neutralization:** Neutralize the acidic solution by the slow addition of a sodium hydroxide or sodium carbonate solution until the pH reaches 7.^[3] This converts the sulfonic acid to its sodium salt.

- Purification: The crude **1-pyrenesulfonic acid sodium salt** can be purified by recrystallization.[4] Dissolve the product in a minimal amount of hot water or a water-ethanol mixture and allow it to cool slowly to form crystals. The purified crystals can then be collected by filtration and dried.[5][6]

Synthesis and Purification Workflow

Synthesis and Purification of 1-Pyrenesulfonic Acid Sodium Salt



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Caption: Workflow for the synthesis and purification of **1-pyrenesulfonic acid sodium salt**.

Characterization of 1-Pyrenesulfonic Acid Sodium Salt

A comprehensive characterization of the synthesized **1-pyrenesulfonic acid sodium salt** is essential to confirm its identity and purity. The following table summarizes the key characterization data.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₉ NaO ₃ S	[7]
Molecular Weight	304.3 g/mol	[7]
CAS Number	59323-54-5	[7]
Appearance	Off-white to yellow solid	[8]
Melting Point	233-236 °C	[9]
Solubility	Soluble in water, slightly soluble in ethanol and methanol, soluble in DMSO and DMF.	[10]

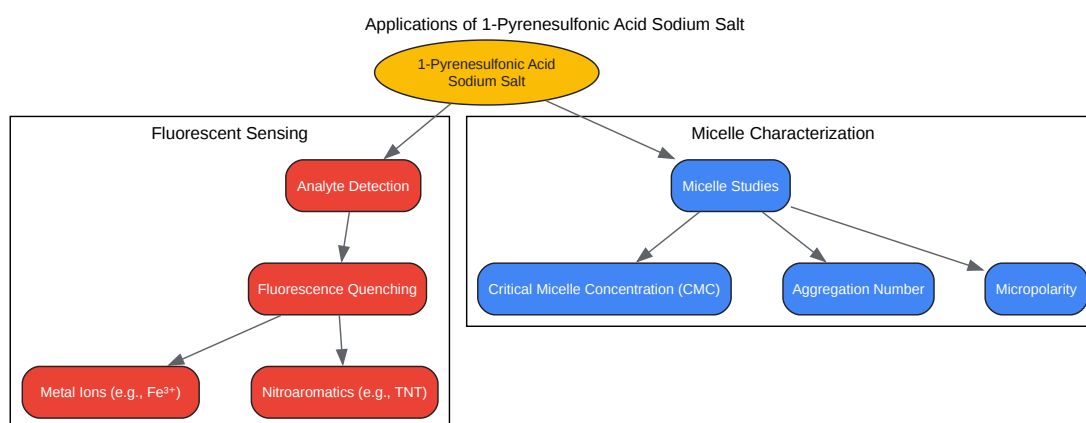
Spectroscopic Characterization

Technique	Observed Peaks / Maxima	Interpretation	Reference
UV-Vis Absorption	λ_{max} : ~242, 276, 343 nm	π - π^* transitions of the pyrene aromatic system.	
Fluorescence Emission	λ_{em} : ~378, 398 nm (in water)	Characteristic emission of the pyrene monomer.	
FT-IR (cm^{-1})	~3450 (broad), ~1630, ~1170, ~1035, ~850	O-H stretch (adsorbed water), C=C aromatic stretch, S=O asymmetric stretch, S=O symmetric stretch, C-H out-of-plane bending.	[11]
^1H NMR (D_2O , δ ppm)	Aromatic protons expected in the range of 7.8 - 9.0 ppm.	The exact chemical shifts and coupling constants are dependent on the substitution pattern.	
^{13}C NMR (D_2O , δ ppm)	Aromatic carbons expected in the range of 120 - 140 ppm.	The carbon attached to the sulfonate group will be shifted downfield.	

Note: Specific NMR data for **1-pyrenesulfonic acid sodium salt** is not readily available in the cited literature. The provided ranges are based on the analysis of similar pyrene derivatives. [12]

Applications in Research and Drug Development

1-Pyrenesulfonic acid sodium salt's unique photophysical properties make it a powerful tool in various research areas. Its fluorescence is highly sensitive to the local environment, a phenomenon that can be exploited for several applications.

Applications of **1-Pyrenesulfonic Acid Sodium Salt**

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Caption: Key application areas of **1-pyrenesulfonic acid sodium salt** as a fluorescent probe.

Fluorescence Quenching Studies

The fluorescence of **1-pyrenesulfonic acid sodium salt** can be quenched by various molecules, a process that forms the basis of many sensing applications. For instance, its fluorescence is quenched in the presence of certain metal ions like Fe^{3+} and nitroaromatic compounds such as trinitrotoluene (TNT).^[10] This property allows for the development of sensitive and selective fluorescent sensors for these analytes.

Characterization of Micelles

In the field of colloid and interface science, **1-pyrenesulfonic acid sodium salt** is used to study the properties of micelles, which are aggregates of surfactant molecules.[13][14] By observing changes in its fluorescence spectrum, researchers can determine important parameters of micelles, including the critical micelle concentration (CMC), aggregation number, and the polarity of the micellar core.[15] This information is crucial for understanding the behavior of surfactants and their applications in areas like drug delivery.

Conclusion

1-pyrenesulfonic acid sodium salt is a valuable and versatile fluorescent probe with well-established synthesis and characterization protocols. Its utility in sensing applications and for the characterization of supramolecular assemblies like micelles makes it an indispensable tool for researchers in chemistry, materials science, and drug development. The detailed methodologies and data presented in this guide are intended to support the effective utilization of this compound in a variety of research endeavors.

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